

crystal structure analysis of 3-(2-fluorophenyl)-1-methyl-1H-pyrazole

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Compound of Interest

Compound Name: 3-(2-fluorophenyl)-1-methyl-1H-pyrazole

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An In-Depth Technical Guide to the Crystal Structure Analysis of Phenyl-Methyl-Pyrazole Derivatives

A Case Study Approach for Researchers, Scientists, and Drug Development Professionals

Executive Summary

This guide provides a comprehensive, in-depth overview of the methodologies and considerations involved in the single-crystal X-ray diffraction (SC-XRD) analysis of small organic molecules, specifically tailored for professionals in research and drug development. While the crystal structure for the specific compound **3-(2-fluorophenyl)-1-methyl-1H-pyrazole** is not publicly available in crystallographic databases like the Cambridge Structural Database (CSD)[1][2][3][4], this paper will use a closely related, published structure—1-(5-(4-chlorophenyl)-3-(2-fluorophenyl)-4,5-dihydro-1H-pyrazol-1-yl)ethan-1-one (CCDC 1948388)[5]—as a practical case study to illustrate the complete analytical workflow. We will detail the journey from crystal growth to data interpretation, emphasizing the rationale behind experimental choices and the implications of structural findings for medicinal chemistry.

Introduction: The Significance of Pyrazole Scaffolds in Modern Drug Discovery

The pyrazole nucleus, a five-membered aromatic heterocycle with two adjacent nitrogen atoms, is recognized as a "privileged scaffold" in medicinal chemistry.[6][7] Its remarkable structural versatility and capacity for diverse chemical modifications have made it a cornerstone in the development of numerous therapeutic agents.[8][9] Pyrazole derivatives exhibit a vast spectrum of pharmacological activities, including anti-inflammatory, anticancer, antimicrobial, and neuroprotective properties.[9][10]

The introduction of a fluorine atom, as in the 2-fluorophenyl moiety, can significantly modulate a molecule's physicochemical properties. Fluorine's high electronegativity can alter acidity, lipophilicity, metabolic stability, and binding interactions with biological targets.[11] Therefore, a precise understanding of the three-dimensional atomic arrangement of molecules like **3-(2-fluorophenyl)-1-methyl-1H-pyrazole** is paramount. Crystal structure analysis provides definitive data on molecular conformation, bond lengths, bond angles, and intermolecular interactions, which are critical for structure-activity relationship (SAR) studies, computational modeling, and the rational design of more potent and selective drugs.[12][13]

The Crystallographic Workflow: A Methodological Overview

The determination of a small molecule's crystal structure is a systematic process that integrates experimental techniques with computational analysis.[14] Each step is crucial for obtaining a high-quality, reliable structural model.



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Figure 1: General workflow for single-crystal X-ray diffraction analysis.

Synthesis and Crystallization

The journey begins with the synthesis of the target compound. For fluorinated pyrazoles, various synthetic routes exist, often involving the cyclization of appropriately substituted hydrazines with 1,3-dicarbonyl compounds or their equivalents.^[15]

Causality in Experimental Choice: The prerequisite for a successful SC-XRD experiment is a high-quality single crystal, typically 0.1-0.4 mm in at least two dimensions.^[13] This necessitates a highly pure (>98%) sample, as impurities can inhibit crystal growth or become incorporated into the lattice, leading to disorder. The choice of crystallization method is critical and often empirical.

Protocol: Slow Evaporation Technique

- **Solvent Selection:** Dissolve the purified compound in a suitable solvent (or solvent mixture) at a concentration slightly below saturation. The ideal solvent is one in which the compound is moderately soluble.
- **Environment:** Place the solution in a small, clean vial. Cover the vial with a cap or parafilm containing a few pinholes.
- **Incubation:** Store the vial in a vibration-free environment at a constant temperature.
- **Mechanism:** As the solvent slowly evaporates over hours or days, the solution becomes supersaturated, promoting the formation of well-ordered crystals.

Single-Crystal X-ray Diffraction (SC-XRD) Data Collection

Once suitable crystals are obtained, a single, defect-free crystal is selected under a microscope, mounted on a goniometer head, and placed in the X-ray beam of a diffractometer.^[12]

The Experiment: The crystal is cooled, typically to 100 K, to minimize thermal vibrations of the atoms, resulting in a sharper diffraction pattern and higher quality data. The diffractometer rotates the crystal through a series of orientations while irradiating it with a monochromatic X-

ray beam. At specific angles where Bragg's Law is satisfied, the X-rays are diffracted by the planes of atoms in the crystal lattice. A detector records the position and intensity of thousands of these diffracted reflections.^[12]

Structure Solution and Refinement

The collected diffraction data (a set of reflection intensities and positions) must be computationally processed to generate the final 3D molecular structure. This is a two-part process: structure solution and structure refinement.

Structure Solution

The "phase problem" is the central challenge in crystallography: the detector measures the intensities of the diffracted waves, but not their phases. Structure solution methods are computational algorithms that determine these missing phases. For small molecules, "direct methods" are most commonly used. These methods use statistical relationships between the intensities of the reflections to derive an initial set of phases.

Software: Programs like SHELXS, part of the widely-used SHELX software suite, are adept at solving structures using direct methods.^{[16][17]} A successful solution provides an initial electron density map where the positions of most non-hydrogen atoms can be identified.

Structure Refinement

Structure refinement is an iterative process of optimizing the initial atomic model to achieve the best possible fit with the experimental diffraction data.^[18]

The Process: Using a program like SHELXL^{[17][18]}, a least-squares algorithm adjusts the atomic parameters (x, y, z coordinates and displacement parameters) to minimize the difference between the observed structure factor amplitudes ($|F_o|$) and the calculated amplitudes ($|F_c|$) based on the current model. The quality of the fit is monitored using the R-factor (R1). A lower R1 value indicates a better agreement between the model and the data. Hydrogen atoms are typically placed in calculated positions and refined using a "riding model."^[16]

Case Study: Analysis of a 3-(2-fluorophenyl)pyrazole Derivative

As a proxy for our topic compound, we will analyze the crystallographic data of 1-(5-(4-chlorophenyl)-3-(2-fluorophenyl)-4,5-dihydro-1H-pyrazol-1-yl)ethan-1-one, whose structure was determined by Liu et al. and is available from the Cambridge Crystallographic Data Centre (CCDC No. 1948388).^[5]

Figure 2: 2D representation of the case study compound.

Crystallographic Data Summary

The following table summarizes the key crystallographic data for the case study compound, providing a snapshot of the crystal's fundamental properties and the quality of the refinement.^[5]

Parameter	Value	Significance
Formula	C ₁₇ H ₁₄ ClFN ₂ O	Confirms the chemical composition of the crystal.
Crystal System	Triclinic	Describes the basic symmetry of the unit cell.
Space Group	P-1	Defines the symmetry operations within the unit cell.
a (Å)	8.2387(19)	Unit cell dimension.
b (Å)	9.764(2)	Unit cell dimension.
c (Å)	10.644(3)	Unit cell dimension.
α (°)	72.023(4)	Unit cell angle.
β (°)	72.770(4)	Unit cell angle.
γ (°)	78.581(4)	Unit cell angle.
Volume (Å ³)	772.5(3)	The volume of a single unit cell.
Z	2	Number of molecules per unit cell.
T (K)	294.15	Temperature of data collection.
Final R1 [I>2σ(I)]	0.0444	A low value indicates a good fit of the model to the data.
wR2 (all data)	0.1099	A weighted R-factor based on all reflections.

Molecular Geometry and Conformation

The crystal structure provides precise measurements of bond lengths and angles, which are consistent with standard values for similar chemical environments. Of greater interest to drug development professionals is the overall molecular conformation and the spatial relationship between the different ring systems.

Key Structural Features:

- **Pyrazoline Ring Conformation:** The five-membered dihydropyrazole ring is not planar, adopting a twisted or envelope conformation.
- **Dihedral Angles:** The analysis reveals the dihedral angles between the pyrazoline ring and the attached phenyl rings. In this case, the angle between the pyrazoline mean plane and the 2-fluorophenyl ring is $10.2(3)^\circ$, while the angle with the 4-chlorophenyl ring is $84.9(2)^\circ$.^[5]

Implications for Drug Design: This conformational information is invaluable. It reveals the preferred 3D shape of the molecule, which dictates how it can fit into the binding pocket of a biological target like an enzyme or receptor. A relatively planar conformation might favor stacking interactions, while a more twisted shape might fit into a deeper, more complex pocket. This data provides a crucial starting point for computational docking studies and the design of conformationally constrained analogs to improve binding affinity and selectivity.

Intermolecular Interactions and Crystal Packing

Beyond the structure of a single molecule, crystallography reveals how molecules pack together in the solid state. This is governed by a network of intermolecular interactions, such as hydrogen bonds, halogen bonds, and π - π stacking. While the case study structure does not feature strong, classic hydrogen bonds, analysis of the crystal packing would reveal weaker C-H $\cdots$ O or C-H $\cdots$ F interactions that stabilize the lattice. Understanding these interactions is crucial for predicting solubility, dissolution rate, and polymorphism—critical properties for drug formulation and bioavailability.

Conclusion

Single-crystal X-ray diffraction is an unparalleled technique for elucidating the precise three-dimensional structure of small molecules.^{[14][19]} Although a structure for **3-(2-fluorophenyl)-1-methyl-1H-pyrazole** is not currently in the public domain, the detailed analysis of a closely related analog demonstrates the power of the methodology. The data derived from such an analysis—including molecular conformation, bond parameters, and intermolecular packing—provides an authoritative foundation for medicinal chemists and drug development professionals. It informs structure-activity relationship studies, guides computational modeling, and helps predict key physicochemical properties, ultimately accelerating the journey from a promising scaffold to a viable therapeutic agent.

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